

Preparing IACS-8803 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: IACS-8803

Cat. No.: B12429112

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Introduction

IACS-8803 is a highly potent synthetic cyclic dinucleotide (CDN) agonist of the Stimulator of Interferon Genes (STING) pathway.[1][2] As a key mediator of innate immunity, the STING pathway, upon activation, triggers the production of type I interferons and other pro-inflammatory cytokines, leading to a robust anti-tumor immune response.[3][4] **IACS-8803** has demonstrated superior systemic anti-tumor efficacy in preclinical models, such as the B16 murine model of melanoma, when compared to other STING agonists.[1][3] This document provides detailed protocols for the preparation of **IACS-8803** stock solutions using dimethyl sulfoxide (DMSO) and outlines its mechanism of action and key experimental applications.

Physicochemical Properties and Solubility

IACS-8803 is a solid powder with the chemical formula $C_{20}H_{23}FN_{10}O_9P_2S_2$ and a molecular weight of 692.53 g/mol.[5] It is soluble in DMSO.[5] The disodium salt of **IACS-8803** exhibits high solubility in DMSO, reaching ≥ 100 mg/mL.[6] For optimal results, it is recommended to use a freshly opened container of anhydrous DMSO, as the solvent is hygroscopic and absorbed water can affect solubility.[6]

Quantitative Data Summary

The following table summarizes the key quantitative information for **IACS-8803**.

Parameter	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ FN ₁₀ O ₉ P ₂ S ₂	[5]
Molecular Weight	692.53 g/mol	[5]
CAS Number	2095690-70-1	[5]
Appearance	Solid powder	[5]
Solubility in DMSO	Soluble	[5]
Solubility (Disodium Salt) in DMSO	≥ 100 mg/mL (135.78 mM)	[6]
Solubility (Disodium Salt) in H ₂ O	56.67 mg/mL (76.95 mM) with sonication	[6]
Purity	>98%	[5]

Experimental Protocols

Preparation of IACS-8803 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **IACS-8803** in DMSO. Adjustments can be made based on the desired final concentration.

Materials:

- **IACS-8803** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the vial of **IACS-8803** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **IACS-8803** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.9253 mg of **IACS-8803**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **IACS-8803** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 6.9253 mg of compound.
- **Solubilization:** Vortex the solution thoroughly until the **IACS-8803** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if precipitation occurs.^[6]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the stock solution at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks).^[5] When stored at -80°C, the stock solution is stable for up to 6 months.^[6]

Stock Solution Preparation Table (for a Molecular Weight of 692.53):

Desired Concentration	Mass of IACS-8803 for 1 mL	Mass of IACS-8803 for 5 mL	Mass of IACS-8803 for 10 mL
1 mM	0.693 mg	3.463 mg	6.925 mg
5 mM	3.463 mg	17.313 mg	34.627 mg
10 mM	6.925 mg	34.627 mg	69.253 mg

In Vitro STING Pathway Activation Assay

This protocol provides a general workflow for assessing the activation of the STING pathway in vitro using reporter cell lines.

Materials:

- THP-1-Dual™ or J774-Dual™ reporter cells (InvivoGen)
- Complete cell culture medium
- **IACS-8803** DMSO stock solution
- Luciferase assay reagent
- 96-well cell culture plates
- Luminometer

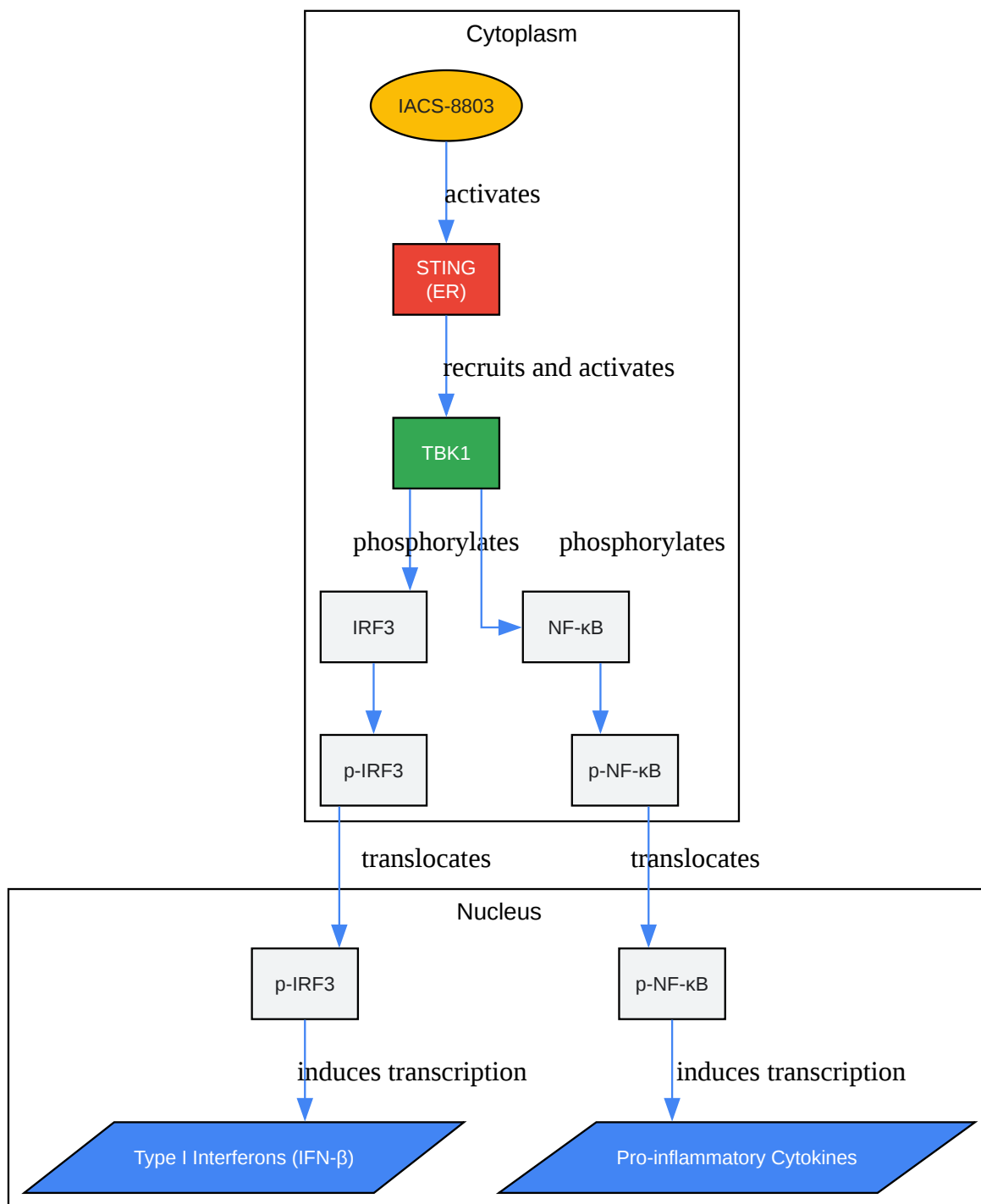
Procedure:

- **Cell Seeding:** Seed the reporter cells in a 96-well plate at a density recommended by the supplier and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of the **IACS-8803** stock solution in complete cell culture medium. The final DMSO concentration should be kept constant across all wells and should not exceed a level that affects cell viability (typically $\leq 0.5\%$).
- **Incubation:** Add the diluted **IACS-8803** to the cells and incubate for the desired period (e.g., 24 hours).
- **Reporter Gene Assay:** Measure the activity of the reporter genes (e.g., luciferase for IRF3 pathway and SEAP for NF- κ B pathway) according to the manufacturer's instructions for the specific reporter cell line and assay reagent.[3]
- **Data Analysis:** Analyze the luminescence data to determine the dose-dependent activation of the STING pathway by **IACS-8803**.

Mechanism of Action: STING Signaling Pathway

IACS-8803 acts as a direct agonist of STING, a transmembrane protein located in the endoplasmic reticulum.[1] The binding of **IACS-8803** to STING induces a conformational change in the STING protein, leading to its activation and translocation to the Golgi apparatus. This initiates a downstream signaling cascade that results in the phosphorylation and activation of TANK-binding kinase 1 (TBK1). Activated TBK1, in turn, phosphorylates the transcription

factors Interferon Regulatory Factor 3 (IRF3) and Nuclear Factor kappa-B (NF- κ B).[1][3]
Phosphorylated IRF3 and NF- κ B then translocate to the nucleus, where they induce the expression of type I interferons (e.g., IFN- β) and other pro-inflammatory cytokines.[3]

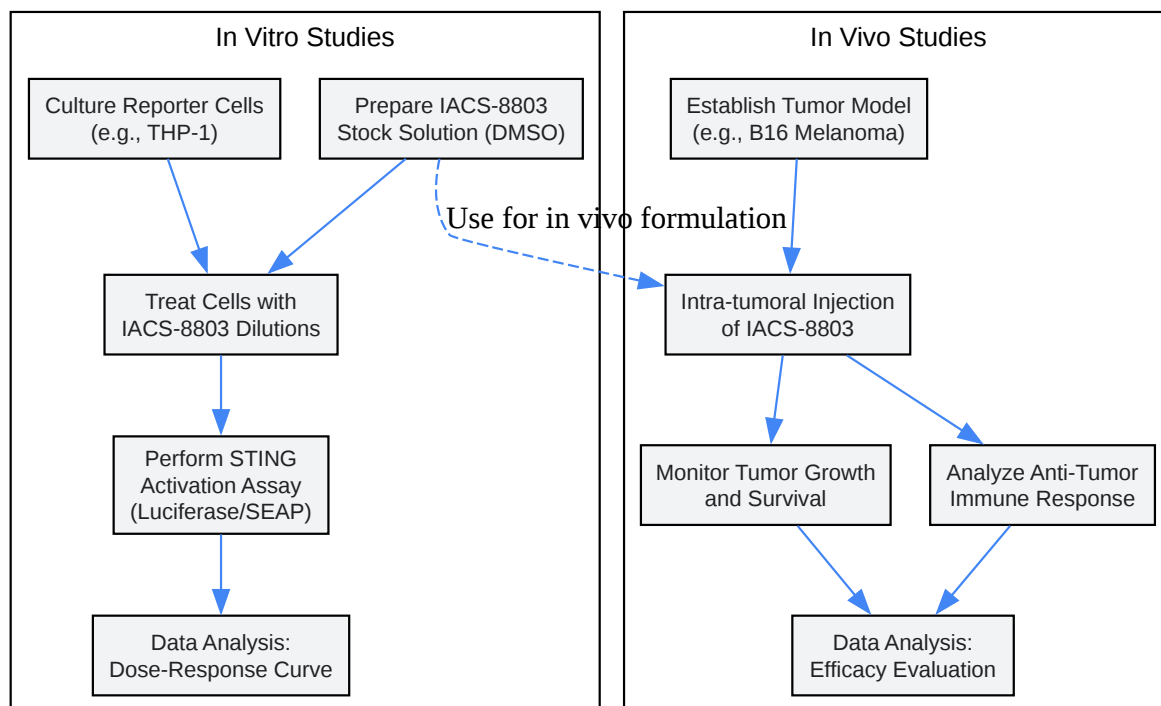


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Caption: **IACS-8803** activates the STING signaling pathway.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the in vitro and in vivo efficacy of **IACS-8803**.



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Caption: General workflow for **IACS-8803** evaluation.

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